Advanced Characterization of Volatile Ternary Solvates: The Azane (Ammonia) – Benzene – Hydrate System

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Compound of Interest		
Compound Name:	Azane;benzene;hydrate	
CAS No.:	27598-85-2	
Cat. No.:	B3256737	Get Quote

Executive Summary

The characterization of multi-component solvates containing volatile guests presents a unique challenge in pharmaceutical and materials science. This guide details the analytical protocols for Azane; Benzene; Hydrate, a ternary system comprising Ammonia (IUPAC: Azane), Benzene, and Water.

Due to the high volatility of ammonia (

) and benzene (

), and the lability of hydration shells, this system serves as a critical model for handling unstable Class 1 solvent solvates and clathrate hydrates. Standard open-pan analysis will result in premature desolvation and data misinterpretation. This protocol establishes a Cold-Chain Hermetic Workflow to ensure stoichiometric integrity during analysis.

Safety & Handling (Critical Pre-requisites)

WARNING: This protocol involves Benzene (Carcinogen, Mutagen) and Ammonia (Corrosive, Toxic Gas).

- Containment: All sample preparation must occur within a glovebox or fume hood with active scrubbing.

- Thermal Control: Samples must be stored at

  or in liquid nitrogen (

) until analysis.

- Rapid Transfer: Transfer times between storage and instrument must be

  seconds to prevent phase transformation.

Analytical Strategy: The "Tri-Vector" Approach

To fully characterize this ternary system, we must deconvolute three simultaneous variables:

- Thermal Stability: At what temperature does the lattice collapse?

- Stoichiometry: What is the molar ratio of

  ?

- Guest Identity: Distinguishing simultaneous mass loss of Ammonia (17 Da), Water (18 Da), and Benzene (78 Da).

Visual Workflow: Cold-Chain Characterization
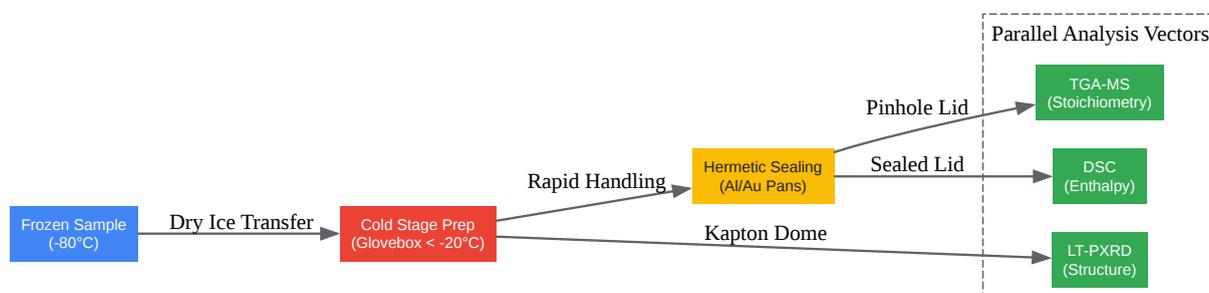
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Figure 1: The "Cold-Chain" workflow is essential to prevent the loss of the volatile ammonia guest prior to data acquisition.

Detailed Protocols

Protocol A: Evolved Gas Analysis (TGA-MS)

Objective: Deconvolute overlapping weight loss events to determine stoichiometry. Standard TGA cannot distinguish between water (18 Da) and ammonia (17 Da) release if they occur simultaneously.

Equipment:

- TGA: TA Instruments Q5000 or Mettler Toledo TGA/DSC 3+.

- MS: Quadrupole Mass Spectrometer (e.g., Pfeiffer Thermostar).

- Interface: Heated capillary (

) to prevent benzene condensation.

Methodology:

- Blank Correction: Run a blank curve with an empty pinhole pan to subtract buoyancy effects.

- Sample Loading:

  - Tare a hermetic aluminum pan with a laser-drilled pinhole (

).

  - Load 5–10 mg of sample rapidly (keep sample on dry ice block during loading).

  - Crimp immediately.

- MS Parameters (SIM Mode):

  - Track specific ions to avoid crosstalk.

  - Ammonia:

17 (Primary), 16.

- Water:

18 (Primary). Note:

17 is also a fragment of water (20% abundance). You must mathematically correct the ammonia signal:

.

- Benzene:

78 (Molecular ion), 51, 52.

- Thermal Cycle:

  - Equilibrate at

    (if TGA cooling accessory available) or

    .

  - Ramp

    to

    .

  - Purge: Helium or Nitrogen at 50 mL/min.

Data Interpretation: Compare the derivative weight loss (DTG) peaks with MS ion current curves.

- Event 1 (Low T): Likely surface ammonia/water loss.

- Event 2 (Lattice Collapse): Simultaneous rise in

  78 and

  18 indicates a clathrate breakdown.

Protocol B: Low-Temperature Powder X-Ray Diffraction (LT-PXRD)

Objective: Confirm crystallinity and identify the specific hydrate/solvate form without thermal decomposition.

Equipment:

- Diffractometer (e.g., Bruker D8, Rigaku SmartLab).

- Temperature Stage: Anton Paar TTK 600 or Oxford Cryostream.

Methodology:

- Preparation: Grind sample in a mortar cooled with liquid nitrogen.

- Mounting:

  - Use a zero-background silicon holder.

  - Cover with a Kapton (polyimide) film dome to create a micro-environment and retard sublimation.

- Data Collection:

  - Set stage temperature to

    (173 K).

  - Scan Range:

    .

  - Step Size:

    .

  - Scan Speed: Fast scan (2 deg/min) initially to capture the phase before any potential transitions, followed by a detailed scan.

         Tech Support

Data Presentation & Analysis

Stoichiometric Calculation Table

Use the TGA weight loss (

) and Molecular Weights (

) to calculate the molar ratio (

).

Component	MW (g/mol)	TGA Loss (%)	Corrected Mass*	Molar Ratio Calculation	Result ( )
Azane ( )	17.03		Derived from MS		1.0
Benzene	78.11		Derived from MS		1.0
Water	18.02		Derived from MS		1.0
Host/Salt	Var	Residual	Residual	Normalized	1.0

*Note: Because TGA measures total mass loss, "Corrected Mass" requires integrating the area under the MS peaks for each component and normalizing to the total TGA weight loss.

Decision Logic: Solvate vs. Clathrate

Use this logic to classify the nature of the Azane-Benzene-Hydrate interaction.
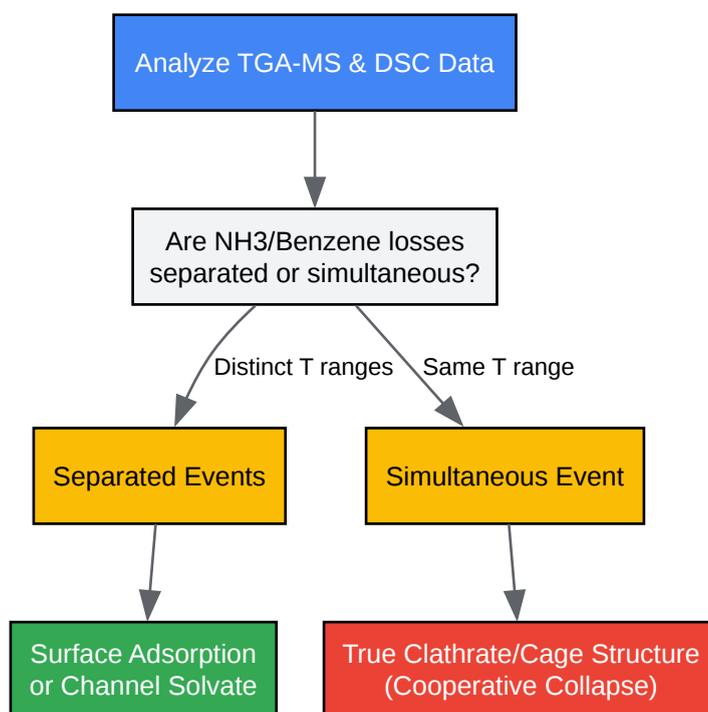
Figure 2: Cooperative collapse (Simultaneous release) strongly suggests a clathrate hydrate structure where Benzene and Ammonia occupy cages stabilized by Water.

References

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